2'-Hydroxy-5'-methylpropiophenone chemical structure

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Compound of Interest	
Compound Name:	*2'-Hydroxy-5'-methylpropiophenone*
CAS No.:	*938-45-4*
Cat. No.:	*B1329374*

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An In-depth Technical Guide to **2'-Hydroxy-5'-methylpropiophenone**: Synthesis, Characterization, and Applications

Abstract

2'-Hydroxy-5'-methylpropiophenone is a substituted aromatic ketone of significant interest in synthetic organic chemistry. As a member of the hydroxyaryl ketone family, it serves as a versatile intermediate for the synthesis of more complex molecular architectures, including various heterocyclic compounds and potential pharmaceutical agents. This guide provides a detailed examination of its chemical structure, physicochemical properties, and a comprehensive overview of its synthesis, with a primary focus on the mechanistic principles of the Fries rearrangement. Furthermore, it outlines a systematic approach to its analytical characterization and discusses its established and potential applications for researchers in chemistry and drug development.

Introduction and Chemical Identity

2'-Hydroxy-5'-methylpropiophenone, also known by its synonym 2-Propionyl-p-cresol, is an organic compound characterized by a propiophenone backbone substituted with a hydroxyl group at the ortho-position (2') and a methyl group at the para-position (5') relative to the propionyl group.[1][2] This specific arrangement of functional groups—a phenolic hydroxyl, a ketone, and an alkyl-substituted aromatic ring—makes it a valuable building block in organic synthesis. The intramolecular hydrogen bonding between the phenolic proton and the carbonyl oxygen is a key structural feature that influences its physical and chemical properties.

Its unique structure makes it an important precursor for pharmaceuticals and other specialty chemicals. The hydroxyaryl ketone motif is a common scaffold in a variety of biologically active molecules. Understanding the

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synthesis and reactivity of **2'-Hydroxy-5'-methylpropiophenone** is therefore crucial for chemists aiming to develop novel compounds.

Physicochemical and Safety Data

A summary of the key properties and identifiers for **2'-Hydroxy-5'-methylpropiophenone** is provided below. This data is essential for laboratory handling, reaction setup, and analytical characterization.

Property	Value	Reference(s)
CAS Number	938-45-4	[1][2][3]
Molecular Formula	$C_{10}H_{12}O_2$	[2][3]
Molecular Weight	164.20 g/mol	[2][3]
Appearance	Light yellow to yellow to orange clear liquid	[1]
Density	1.070 g/mL at 25 °C	
Refractive Index	n20/D 1.545	
Purity	Typically available at ≥95-98%	[1][2]
SMILES String	CCC(=O)c1cc(C)ccc1O	
InChI Key	CXZJBPYDVCLMFX-UHFFFAOYSA-N	
Hazard Classification	Acute Toxicity 4 (Oral), GHS07 (Warning)	
Hazard Statement	H302: Harmful if swallowed	

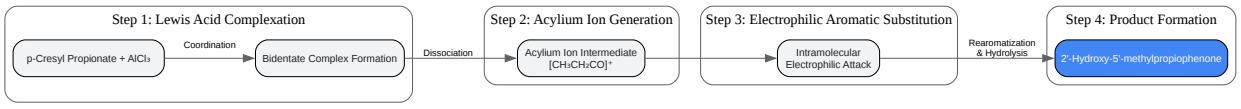
Synthesis: The Fries Rearrangement

The synthesis of hydroxyaryl ketones like **2'-Hydroxy-5'-methylpropiophenone** is most effectively achieved through the Fries rearrangement.[4] This reaction involves the intramolecular rearrangement of a phenolic ester to an ortho- or para-hydroxyaryl ketone, catalyzed by a Lewis acid.[5] The direct Friedel-Crafts acylation of phenols is often unsuccessful as it tends to yield the ester product rather than the desired ketone.[4] Therefore, a two-step process involving ester formation followed by a Fries rearrangement is the preferred industrial and laboratory method.[6]

Mechanistic Principles

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The reaction is initiated by the coordination of a Lewis acid, such as aluminum chloride ($AlCl_3$), to both the carbonyl oxygen and the phenolic oxygen of the starting ester (p-cresyl propionate).[5] This complex then dissociates to form a highly reactive acylium ion intermediate.[5] The acylium ion subsequently acts as an electrophile, attacking the activated aromatic ring. The final product is liberated upon aqueous workup and hydrolysis.[5]



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Caption: Mechanism of the Fries Rearrangement for synthesizing **2'-Hydroxy-5'-methylpropiophenone**.

Regioselectivity

The Fries rearrangement can yield both ortho- and para-acylated products. The reaction conditions, particularly temperature, play a critical role in determining the product ratio.[4][7]

- Low Temperatures (e.g., <60 °C): Favor the formation of the para-isomer. This is considered the kinetically controlled product.[7]
- High Temperatures (e.g., >160 °C): Favor the formation of the ortho-isomer. The ortho-product can form a stable bidentate chelate with the aluminum catalyst, making it the thermodynamically more stable product.[4][7]

For the synthesis of **2'-Hydroxy-5'-methylpropiophenone** (the ortho-acylated product), higher reaction temperatures are required.

Representative Experimental Protocol

This protocol describes a two-step synthesis starting from p-cresol.

Step 1: Synthesis of p-Cresyl Propionate (Esterification)

- Reagent Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine p-cresol (1.0 eq), triethylamine (1.2 eq) as a base, and a suitable aprotic solvent like dichloromethane.

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- Acylation: Cool the mixture in an ice bath to 0-5 °C. Add propionyl chloride (1.1 eq) dropwise via an addition funnel over 30 minutes to control the exothermic reaction.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours until TLC analysis indicates the consumption of p-cresol.
- Workup: Quench the reaction with water. Separate the organic layer, wash sequentially with dilute HCl, saturated $NaHCO_3$ solution, and brine. Dry the organic phase over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure. The resulting crude p-cresyl propionate can often be used in the next step without further purification. If necessary, purify by vacuum distillation.

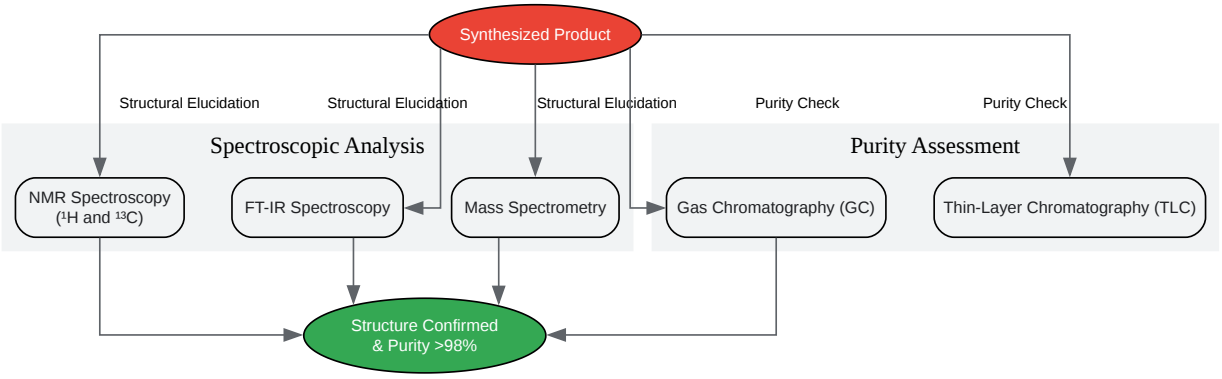
Step 2: Fries Rearrangement to **2'-Hydroxy-5'-methylpropiophenone**

- Catalyst Setup: In a reaction vessel inerted with nitrogen, place anhydrous aluminum chloride ($AlCl_3$, approx. 1.5-2.0 eq).
- Reactant Addition: Add the p-cresyl propionate (1.0 eq) dropwise to the $AlCl_3$ at room temperature. An exothermic reaction will occur, forming a thick paste.
- Heating: Heat the reaction mixture to approximately 160-170 °C. This high temperature is crucial to favor the formation of the desired ortho-isomer.[7] Maintain this temperature for 1-2 hours.
- Quenching and Hydrolysis: Cool the reaction mixture to room temperature, then carefully quench by slowly adding it to a mixture of crushed ice and concentrated HCl. This hydrolyzes the aluminum complex and liberates the phenolic product.
- Extraction: Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or diethyl ether). Combine the organic extracts.
- Purification: Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate. After solvent removal, the crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **2'-Hydroxy-5'-methylpropiophenone**.

Analytical Characterization Workflow

Confirming the identity and purity of the synthesized **2'-Hydroxy-5'-methylpropiophenone** requires a multi-technique analytical approach.

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Caption: Standard analytical workflow for the characterization of **2'-Hydroxy-5'-methylpropiophenone**.

Expected Spectroscopic Signatures:

- ^{1}H NMR: The spectrum should show distinct signals for the aromatic protons, the phenolic -OH (a broad singlet, typically downfield), the methyl group on the ring, and the ethyl group of the propionyl chain (a quartet and a triplet). The intramolecular hydrogen bonding will shift the phenolic proton significantly downfield.

- ^{13}C NMR: The spectrum will display 10 unique carbon signals, including a characteristic downfield signal for the carbonyl carbon (~200 ppm), signals for the aromatic carbons (some quaternary, some protonated), and signals for the aliphatic methyl and ethyl carbons.

- FT-IR Spectroscopy: Key vibrational bands will include a broad O-H stretch for the phenol (around 3000-3400 cm^{-1}), a sharp C=O stretch for the ketone (around 1650 cm^{-1}, lowered from the usual ~1715 cm^{-1} due to conjugation and hydrogen bonding), and C-H stretches for aromatic and aliphatic groups.

- Mass Spectrometry (MS): The molecular ion peak $[M]^{+}$ should be observed at m/z = 164. Key fragmentation patterns would likely involve the loss of the ethyl group (M-29) and other characteristic cleavages around the carbonyl group.

Applications in Research and Development

While primarily cataloged as an organic building block for research purposes, the true value of **2'-Hydroxy-5'-methylpropiophenone** for drug development professionals lies in its potential as a versatile precursor.[2] The hydroxyaryl ketone scaffold is central to many classes of pharmacologically active compounds.

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- Synthesis of Flavonoids and Chalcones: Hydroxyaryl ketones are key starting materials for the Claisen-Schmidt condensation reaction to produce chalcones, which are precursors to a wide array of flavonoids. Flavonoids are well-known for their diverse biological activities, including antioxidant, anti-inflammatory, and anti-cancer properties.

- Precursor for Heterocyclic Chemistry: The ketone and adjacent hydroxyl group can participate in cyclization reactions with various reagents to form heterocyclic systems like chromones, coumarins, and benzofurans, which are privileged structures in medicinal chemistry.

- Intermediate for API Synthesis: It can serve as an intermediate in the multi-step synthesis of active pharmaceutical ingredients (APIs) where a substituted phenolic ketone moiety is required.

Conclusion

2'-Hydroxy-5'-methylpropiophenone is a valuable chemical intermediate whose synthesis is a classic illustration of the powerful Fries rearrangement. A thorough understanding of its synthesis, including the mechanistic factors that control regioselectivity, is essential for its efficient production. Its characterization relies on a standard suite of analytical techniques that confirm its unique structural features. For researchers in medicinal chemistry and drug discovery, this compound represents not just a simple ketone, but a gateway to complex and potentially bioactive molecules, making it a subject of continued relevance in synthetic chemistry.

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